

Application Notes and Protocols for Assessing Mitochondrial Dysfunction Using Rotenone

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Compound of Interest

Compound Name: *Rotenone*
Cat. No.: *B1679514*

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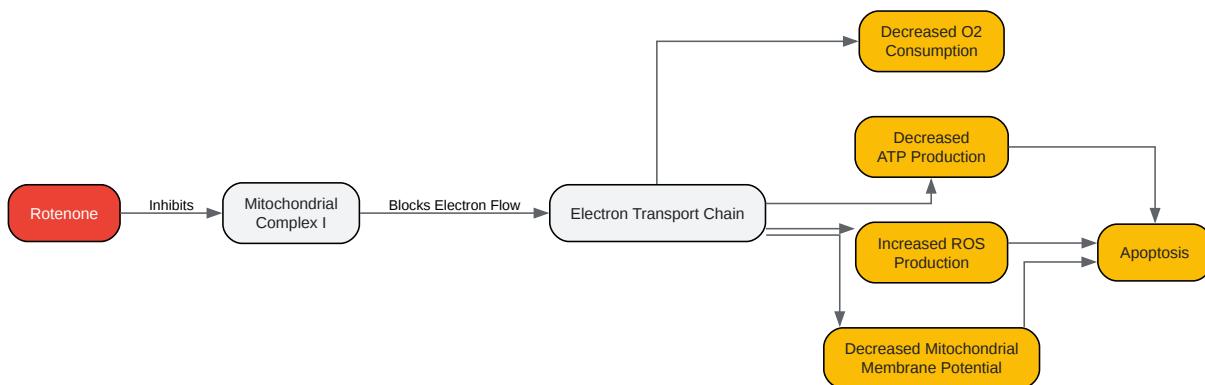
Introduction

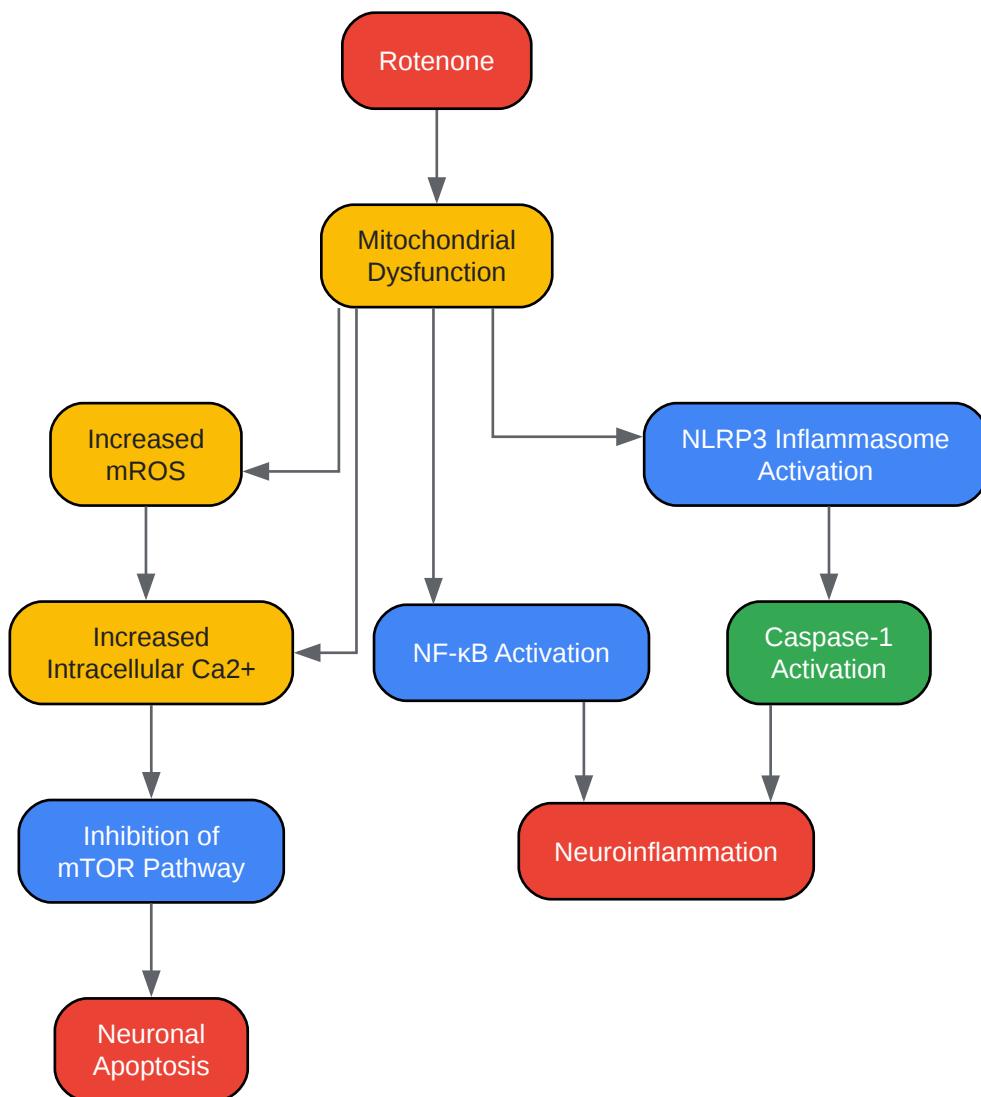
Rotenone is a potent and specific inhibitor of Complex I (NADH:ubiquinone oxidoreductase) of the mitochondrial electron transport chain (ETC)[1][2][3]. This inhibition disrupts the flow of electrons, leading to a cascade of events characteristic of mitochondrial dysfunction, including decreased oxygen consumption, reduced ATP synthesis, increased production of reactive oxygen species (ROS), and dissipation of the mitochondrial membrane potential[1][2][4]. Due to its well-characterized mechanism, Rotenone is widely used as a tool to induce mitochondrial dysfunction in cellular and animal models, providing valuable insights into the pathophysiology of diseases associated with mitochondrial impairment, such as Parkinson's disease[5].

These application notes provide detailed protocols for key experiments to assess Rotenone-induced mitochondrial dysfunction and present quantitative data in a structured format for easy interpretation.

Mechanism of Action of Rotenone

Rotenone exerts its inhibitory effect by binding to the quinone-binding site of Complex I, thereby blocking the transfer of electrons from NADH to coenzyme Q (ubiquinone). This abrupt halt in the ETC leads to several measurable downstream effects that are indicative of mitochondrial dysfunction.



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- To cite this document: BenchChem. [Application Notes and Protocols for Assessing Mitochondrial Dysfunction Using Rotenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679514#methods-for-assessing-mitochondrial-dysfunction-by-rollinone]

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